

# Physicochemical Properties of Dimyristolein: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Dimyristolein*

Cat. No.: *B3026123*

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## Introduction

**Dimyristolein**, also known as 1,3-dimyristoleoyl-rac-glycerol, is a diacylglycerol (DAG) containing two myristoleic acid chains attached to a glycerol backbone. As a member of the diacylglycerol family, it plays a significant role in cellular signaling and metabolism.

Diacylglycerols are key second messengers that can activate a variety of cellular pathways, influencing processes such as cell proliferation, differentiation, and apoptosis. The specific physicochemical properties of **Dimyristolein** dictate its behavior in biological systems and its potential applications in drug development and lipid-based formulation strategies. This technical guide provides a comprehensive overview of the known physicochemical properties of **Dimyristolein**, detailed experimental protocols for their determination, and insights into its potential biological significance.

## Core Physicochemical Properties

**Dimyristolein** is characterized as a colorless liquid at room temperature. Its fundamental properties are summarized in the tables below. It is important to note that while some general properties are known, specific experimental values for melting point, boiling point, and density are not readily available in public literature, reflecting the specialized nature of this lipid.

Table 1: General and Physical Properties of **Dimyristolein**

Property	Value	Source
Molecular Formula	C31H56O5	[1]
Molecular Weight	508.77 g/mol	[1]
CAS Number	372516-89-7	[1]
Appearance	Colorless Liquid	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Refractive Index	Data not available	

Table 2: Solubility Profile of **Dimyristolein**

Solvent	Solubility	General Principle
Water	Insoluble	Lipids are generally insoluble in polar solvents like water.[2]
Ethanol	Soluble	Soluble in polar organic solvents.[3]
Acetone	Soluble	Soluble in polar organic solvents.[3]
Chloroform	Soluble	Highly soluble in non-polar organic solvents.[2]
Hexane	Soluble	Highly soluble in non-polar organic solvents.[3]
Dimethylformamide (DMF)	Soluble	Generally soluble.[4]
Dimethyl sulfoxide (DMSO)	Soluble	Generally soluble.[4]

## Experimental Protocols

The determination of the physicochemical properties of lipids like **Dimyristolein** requires specific and standardized experimental procedures. Below are detailed methodologies for key experiments.

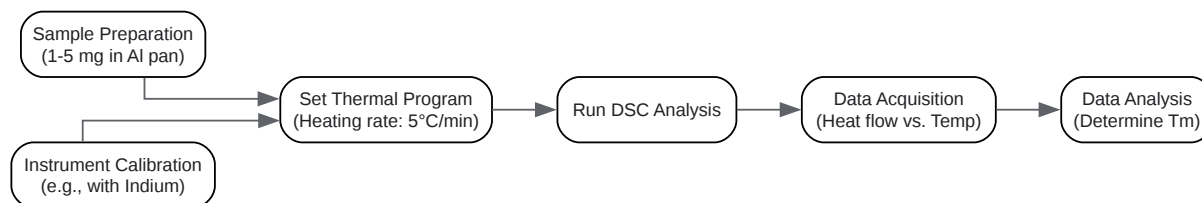
## Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is a highly sensitive method for determining the melting point and phase transition behavior of lipids.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of **Dimyristolein** (typically 1-5 mg) is hermetically sealed in an aluminum DSC pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated using standard materials with known melting points (e.g., indium). A nitrogen purge is typically used to provide an inert atmosphere.
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program. A typical program involves an initial equilibration at a low temperature (e.g., -20°C), followed by heating at a constant rate (e.g., 5°C/min) to a temperature above the expected melting point.
- **Data Acquisition:** The instrument records the heat flow difference between the sample and the reference as a function of temperature.
- **Data Analysis:** The melting point is determined as the peak temperature of the endothermic transition on the resulting thermogram. The enthalpy of fusion can also be calculated from the area under the peak.

Workflow for DSC Analysis:



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*Fig. 1: Workflow for Melting Point Determination using DSC.*

## Determination of Density

The density of a liquid lipid can be determined using a pycnometer or a digital density meter.

Methodology (Pycnometer Method):

- Calibration: The empty pycnometer is cleaned, dried, and its mass is accurately determined ( $m_1$ ). It is then filled with a reference liquid of known density (e.g., distilled water) at a specific temperature, and its mass is determined again ( $m_2$ ). The volume of the pycnometer ( $V$ ) can be calculated.
- Sample Measurement: The pycnometer is cleaned, dried, and filled with **Dimyristolein** at the same temperature. Its mass is then measured ( $m_3$ ).
- Calculation: The density ( $\rho$ ) of **Dimyristolein** is calculated using the formula:  $\rho = (m_3 - m_1) / V$ .

## Determination of Solubility

The solubility of **Dimyristolein** in various solvents can be determined by the equilibrium saturation method.

Methodology:

- Sample Preparation: An excess amount of **Dimyristolein** is added to a known volume of the solvent in a sealed vial.

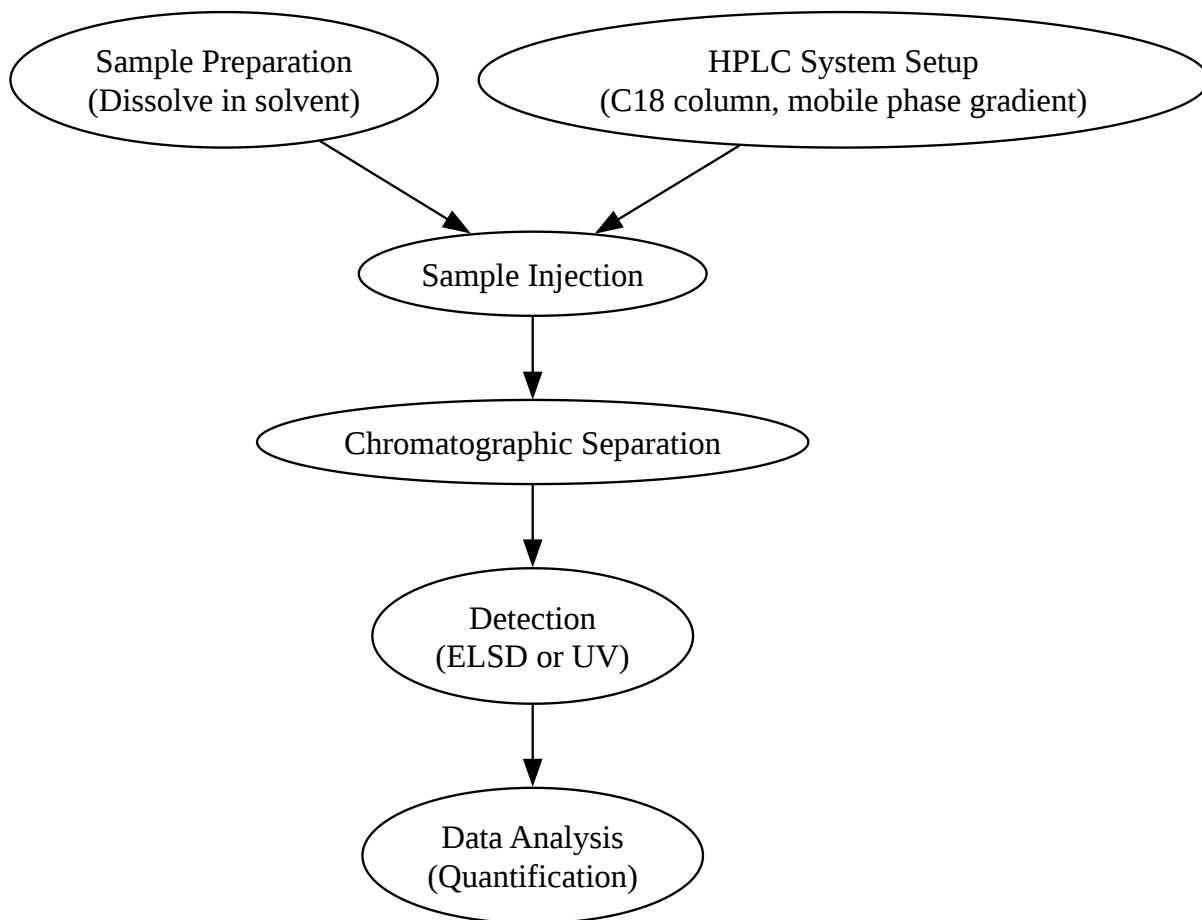
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker) at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The saturated solution is allowed to stand, and an aliquot of the clear supernatant is carefully removed, avoiding any undissolved lipid.
- **Quantification:** The concentration of **Dimyristolein** in the aliquot is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) after derivatization.

## Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation and quantification of diacylglycerols. A reversed-phase HPLC method is commonly employed.

Methodology:

- **Sample Preparation:** **Dimyristolein** is dissolved in a suitable organic solvent (e.g., chloroform or hexane) to a known concentration.
- **Chromatographic Conditions:**
  - **Column:** A C18 reversed-phase column is typically used.
  - **Mobile Phase:** A gradient of non-polar and polar organic solvents, such as acetonitrile and isopropanol, is often used for elution.
  - **Detector:** An Evaporative Light Scattering Detector (ELSD) or a UV detector (at low wavelengths, e.g., 205 nm) can be used.
- **Analysis:** The prepared sample is injected into the HPLC system, and the retention time and peak area are recorded. Quantification is achieved by comparing the peak area with that of a standard of known concentration.



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